

LTX-315 and CTLA-4 Blockade: A Powerful Combination in Preclinical Cancer Models

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Compound of Interest

Compound Name: LTX-315

Cat. No.: B610606

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Application Note & Protocol

For researchers, scientists, and drug development professionals, the oncolytic peptide **LTX-315**, when used in conjunction with CTLA-4 blockade, has demonstrated significant therapeutic potential in preclinical animal models. This combination therapy effectively reprograms the tumor microenvironment, overcomes resistance to checkpoint inhibitors, and promotes robust and systemic anti-tumor immune responses. This document provides a detailed overview of the key findings, experimental protocols, and underlying mechanisms observed in these studies.

I. Executive Summary

LTX-315 is a first-in-class oncolytic peptide that induces immunogenic cell death (ICD) in cancer cells. This process leads to the release of damage-associated molecular patterns (DAMPs) and tumor antigens, effectively turning "cold" tumors "hot" by increasing the infiltration of immune cells. When combined with CTLA-4 checkpoint inhibitors, such as ipilimumab, **LTX-315** demonstrates a synergistic effect, leading to enhanced tumor regression, including abscopal effects on distant, untreated tumors, and improved overall survival in various animal models.

II. Quantitative Data from Animal Studies

The following tables summarize the key quantitative outcomes from preclinical studies investigating the combination of **LTX-315** and CTLA-4 blockade.

Table 1: Tumor Growth Inhibition and Regression

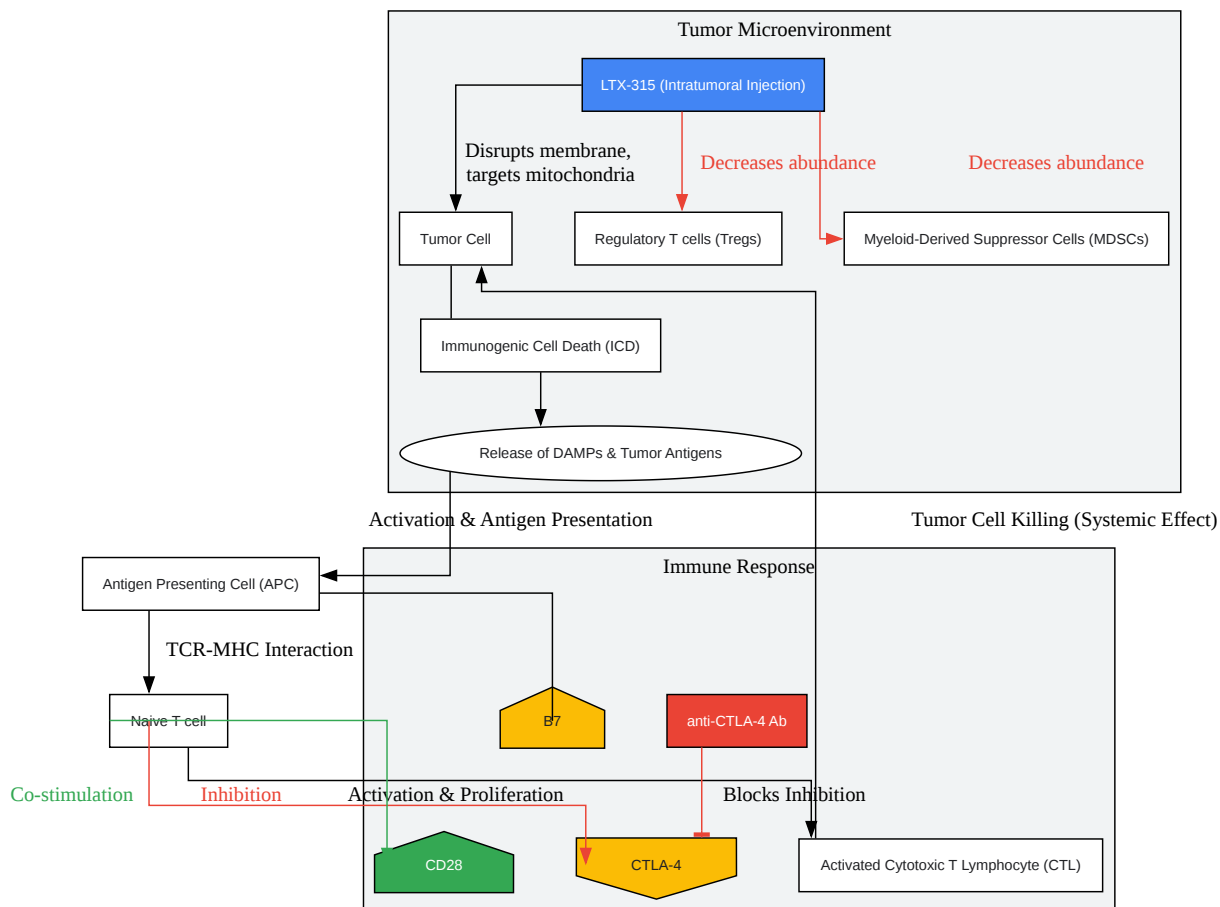
Animal Model	Treatment Group	Outcome	Reference
MCA205 Sarcoma	LTX-315 + anti-CTLA-4	Complete regression of established tumors (20-25 mm ²)	[1] [2]
MCA205 Sarcoma	LTX-315 following resistance to anti-CTLA-4	Cure or significant tumor regression with abscopal effects	[1] [3] [4] [5]
B16F10 Melanoma	LTX-315	Complete tumor regression in the majority of treated animals	[6]
Braf/Pten-driven Melanoma	LTX-315	Profound antitumor effects	[6] [7]
Kras/p53-driven Soft Tissue Sarcoma	LTX-315	Delayed tumor progression	[6] [7]
Hepatocellular Carcinoma (HCC) after iRFA	LTX-315 + anti-CTLA-4	Better tumor response and longer survival	[8] [9]

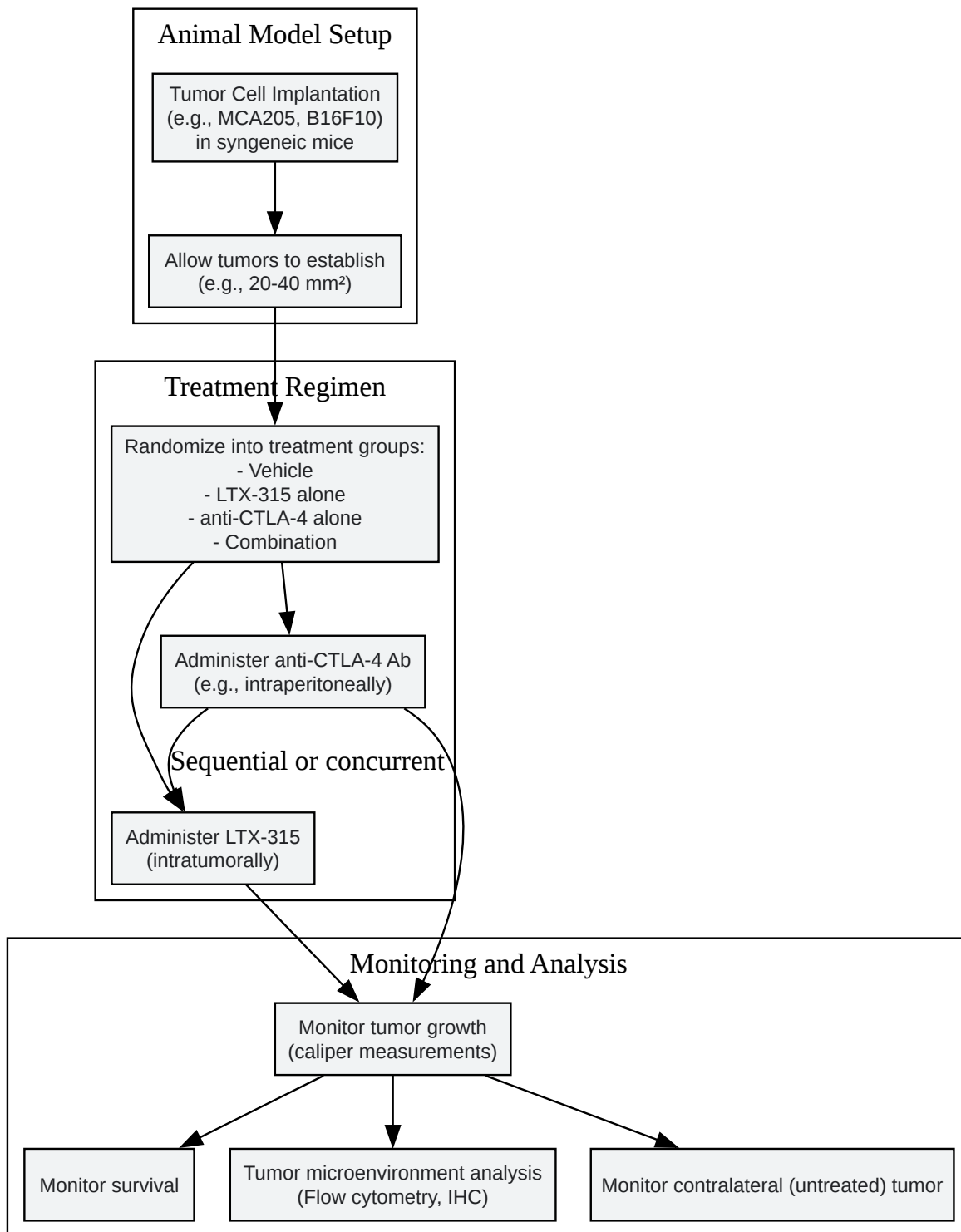
Table 2: Impact on Tumor Microenvironment (TME)

TME Component	Change Observed with LTX-315	Reference
Regulatory T cells (Tregs)	Decreased abundance	[1] [3] [5]
Myeloid-Derived Suppressor Cells (MDSCs)	Decreased abundance	[3] [4] [5]
T helper 1 (Th1) / Cytotoxic T cells (Tc1)	Increased frequency of polyfunctional cells	[3] [4] [5] [10]
CTLA-4 Expression on T cells	Increased	[3] [4] [5] [8] [9] [10]
PD-1 Expression on T cells	Decreased	[3] [4] [5] [8] [9] [10]
CD8+ T cell infiltration	Increased	[6] [7]

III. Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed mechanism of action and a general experimental workflow for studying the combination therapy.





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